

Technical Guide: Physicochemical Properties of 4-Methylpent-1-en-3-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-methylpent-1-en-3-one

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Introduction

4-Methylpent-1-en-3-one, also known as isopropyl vinyl ketone, is an α,β -unsaturated ketone with the molecular formula $C_6H_{10}O$. Its chemical structure, featuring a conjugated system of a carbon-carbon double bond and a carbonyl group, imparts specific reactivity and physical characteristics that are of interest in various chemical and pharmaceutical research contexts. This technical guide provides a comprehensive overview of the known physical properties of **4-methylpent-1-en-3-one**, details general experimental protocols for their determination, and presents a logical workflow for its characterization.

Core Physical Properties

The physical properties of **4-methylpent-1-en-3-one** are crucial for its handling, purification, and use in synthetic applications. The available data is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	[1]
Molecular Weight	98.14 g/mol	[1]
Boiling Point	122.3 °C at 760 mmHg	[1]
Density	0.816 g/cm ³	[1]
Water Solubility	8885 mg/L at 25 °C (estimated)	[2]
Flash Point	23.4 °C	[1]
Melting Point	Not available	
Refractive Index	Not available	

Experimental Protocols

Detailed experimental procedures for the determination of the key physical properties of liquid ketones are outlined below. These are generalized protocols and may require optimization for **4-methylpent-1-en-3-one**.

Boiling Point Determination (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common micro method for its determination is as follows:

- **Sample Preparation:** A small volume (a few milliliters) of **4-methylpent-1-en-3-one** is placed in a small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.
- **Heating:** The test tube is attached to a thermometer and heated in a suitable bath (e.g., oil bath).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heating is then discontinued.

- **Boiling Point Reading:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Density Measurement using a Pycnometer

A pycnometer is a flask with a specific volume used to determine the density of a liquid.

- **Pycnometer Preparation:** The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately measured.
- **Calibration with Water:** The pycnometer is filled with distilled water of a known temperature and weighed to determine its exact volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **4-methylpent-1-en-3-one**. Care is taken to avoid air bubbles.
- **Final Weighing:** The filled pycnometer is weighed.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample (weight of filled pycnometer minus weight of empty pycnometer) by the volume of the pycnometer.

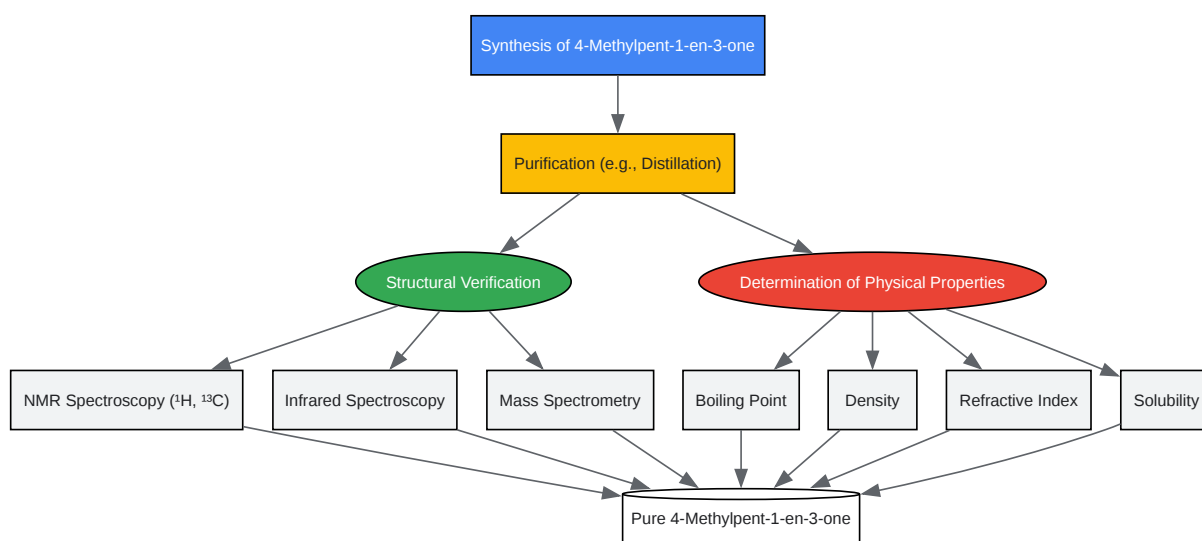
Refractive Index Measurement using an Abbe Refractometer

The refractive index is a measure of how much light bends as it passes through a substance.

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **4-methylpent-1-en-3-one** are placed on the prism of the refractometer.
- **Measurement:** The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature of the measurement should also be recorded, as the refractive index is temperature-dependent.

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of an organic compound like **4-methylpent-1-en-3-one**.



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Workflow for the synthesis and characterization of **4-methylpent-1-en-3-one**.

Conclusion

This technical guide has summarized the key physical properties of **4-methylpent-1-en-3-one** and provided standardized methodologies for their experimental determination. While some experimental data, such as melting point and refractive index, are not readily available in the literature, the protocols described herein provide a clear path for their measurement. The provided workflow offers a logical sequence for the synthesis and comprehensive characterization of this compound, which is essential for its application in research and development.

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